

An In-depth Technical Guide to the Stability and Solubility of DEPBT

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Compound of Interest

Compound Name: 3-(Diethoxyphosphoryloxy)-1,2,3-benzotriazin-4(3H)-one

Cat. No.: B556695

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Diethoxyphosphoryloxy)-1,2,3-benzotriazin-4(3H)-one, commonly known as DEPBT, is a phosphonium-type coupling reagent widely employed in peptide synthesis and other amidation reactions. Its popularity stems from its efficiency in promoting amide bond formation while exhibiting remarkable resistance to racemization, a critical factor in the synthesis of chiral molecules like peptides.[1][2][3] This technical guide provides a comprehensive overview of the stability and solubility of DEPBT, crucial parameters for its effective storage, handling, and application in research and drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of DEPBT is presented in Table 1. DEPBT is a white crystalline solid with a melting point in the range of 72-77°C. It is generally considered to be a stable compound with a long shelf life when stored under appropriate conditions.[4]

Table 1: Chemical and Physical Properties of DEPBT

Property	Value	Reference(s)
Chemical Name	3-(Diethoxyphosphoryloxy)-1,2,3-benzotriazin-4(3H)-one	[2]
Synonyms	DEPBT, Diethyl (4-oxobenzo[d]triazin-3(4H)-yl)phosphate	[1][5][6]
CAS Number	165534-43-0	[2]
Molecular Formula	C ₁₁ H ₁₄ N ₃ O ₅ P	[2]
Molecular Weight	299.22 g/mol	[2]
Appearance	White crystalline powder	[4]
Melting Point	72-77 °C	[4]

Stability Profile

The stability of DEPBT is a key advantage, contributing to its widespread use. It is known for its excellent thermal and chemical stability compared to some other coupling reagents.

Thermal Stability

DEPBT is a thermally stable solid. A comprehensive study assessing the thermal stability of 45 common peptide coupling reagents using Differential Scanning Calorimetry (DSC) and Accelerating Rate Calorimetry (ARC) provides valuable insights into the thermal behavior of such compounds.[5][6][7] While the specific data for DEPBT from this study is not publicly available, it is generally classified among the more stable coupling reagents.

Table 2: Thermal Stability Data for DEPBT (Qualitative)

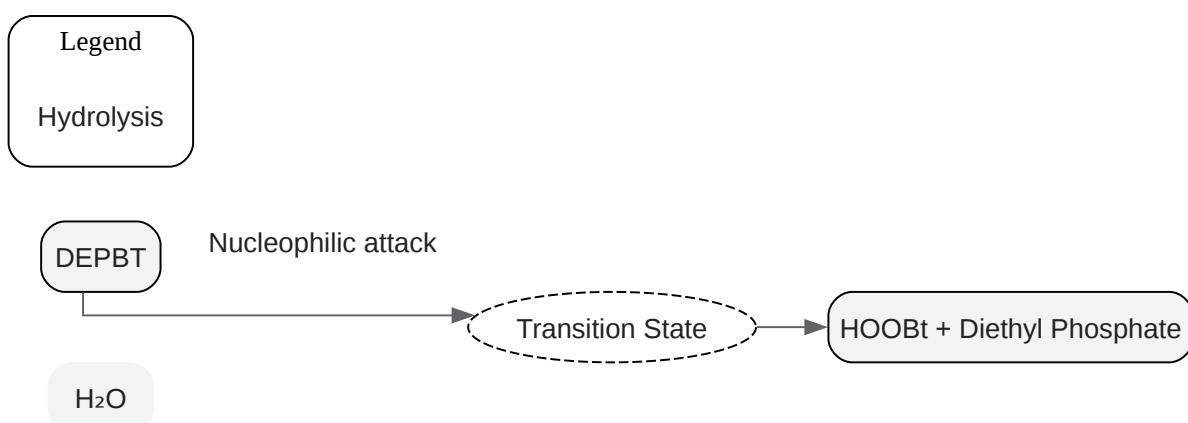
Parameter	Observation	Reference(s)
General Stability	Exceedingly stable with a shelf life of months at room temperature.	[4]
Thermal Analysis	Considered to be one of the more thermally stable coupling reagents.	[5][6][7]

Hydrolytic Stability

The hydrolytic stability of DEPBT is a critical consideration, particularly in the context of reaction setup and workup procedures. While quantitative kinetic data on the hydrolysis of DEPBT at various pH values is not readily available in the literature, the general understanding is that like other phosphonium and uronium reagents, it is susceptible to hydrolysis. The rate of hydrolysis is expected to be dependent on pH and temperature.[8]

Potential Hydrolysis Pathway:

Hydrolysis of DEPBT is anticipated to proceed via nucleophilic attack of water on the phosphorus atom, leading to the cleavage of the P-O bond and the release of 3-hydroxy-1,2,3-benzotriazin-4(3H)-one (HOOBt) and diethyl phosphate.



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Caption: Proposed hydrolytic degradation pathway of DEPBT.

Photostability

Specific photostability studies on DEPBT are not extensively reported. However, as with many complex organic molecules, prolonged exposure to high-intensity light, particularly UV radiation, may lead to degradation. When conducting reactions with DEPBT, it is good practice to protect the reaction mixture from direct light, especially if the reaction is run over an extended period.

Solubility Profile

The solubility of DEPBT in various solvents is a crucial factor for its application in both solution-phase and solid-phase peptide synthesis. DEPBT is generally soluble in common organic solvents used for these applications.

Table 3: Solubility of DEPBT in Common Solvents (Qualitative)

Solvent	Solubility	Reference(s)
N,N-Dimethylformamide (DMF)	Soluble	[9]
Tetrahydrofuran (THF)	Soluble	[10]
Dichloromethane (CH ₂ Cl ₂)	Soluble	[10]
Water	Expected to be sparingly soluble to insoluble	[11]

While precise quantitative solubility data (e.g., in g/100 mL) is not widely published, the practical experience of chemists indicates that DEPBT is sufficiently soluble in DMF, THF, and CH₂Cl₂ to be used effectively in typical coupling reactions. Its low aqueous solubility can be advantageous during workup procedures, allowing for the removal of water-soluble byproducts through aqueous extraction.

Experimental Protocols

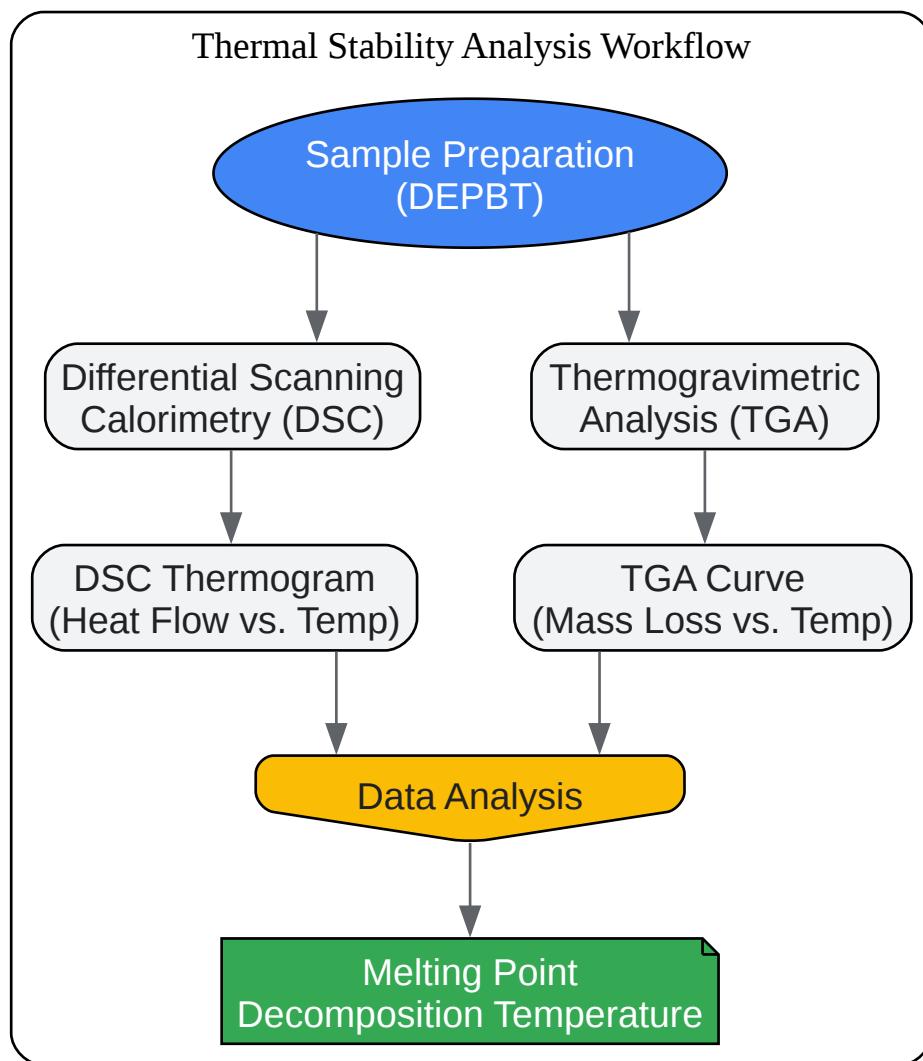
The following sections provide detailed methodologies for assessing the stability and solubility of DEPBT, based on standard industry practices.

Thermal Stability Analysis (DSC and TGA)

Objective: To determine the thermal decomposition profile and melting point of DEPBT.

Methodology:

- Differential Scanning Calorimetry (DSC):
 - Accurately weigh 2-5 mg of DEPBT into an aluminum DSC pan.
 - Seal the pan hermetically.
 - Place the sample pan and an empty reference pan into the DSC instrument.
 - Heat the sample from ambient temperature to a temperature above its expected decomposition point (e.g., 300°C) at a constant heating rate (e.g., 10°C/min) under an inert nitrogen atmosphere.
 - Record the heat flow as a function of temperature to obtain the DSC thermogram, noting the melting endotherm and any exothermic decomposition events.
- Thermogravimetric Analysis (TGA):
 - Accurately weigh 5-10 mg of DEPBT into a TGA pan.
 - Place the pan in the TGA instrument.
 - Heat the sample from ambient temperature to a high temperature (e.g., 600°C) at a constant heating rate (e.g., 10°C/min) under an inert nitrogen atmosphere.
 - Record the mass loss as a function of temperature to obtain the TGA curve, which indicates the onset and completion of thermal decomposition.



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Caption: Workflow for thermal stability analysis of DEPBT.

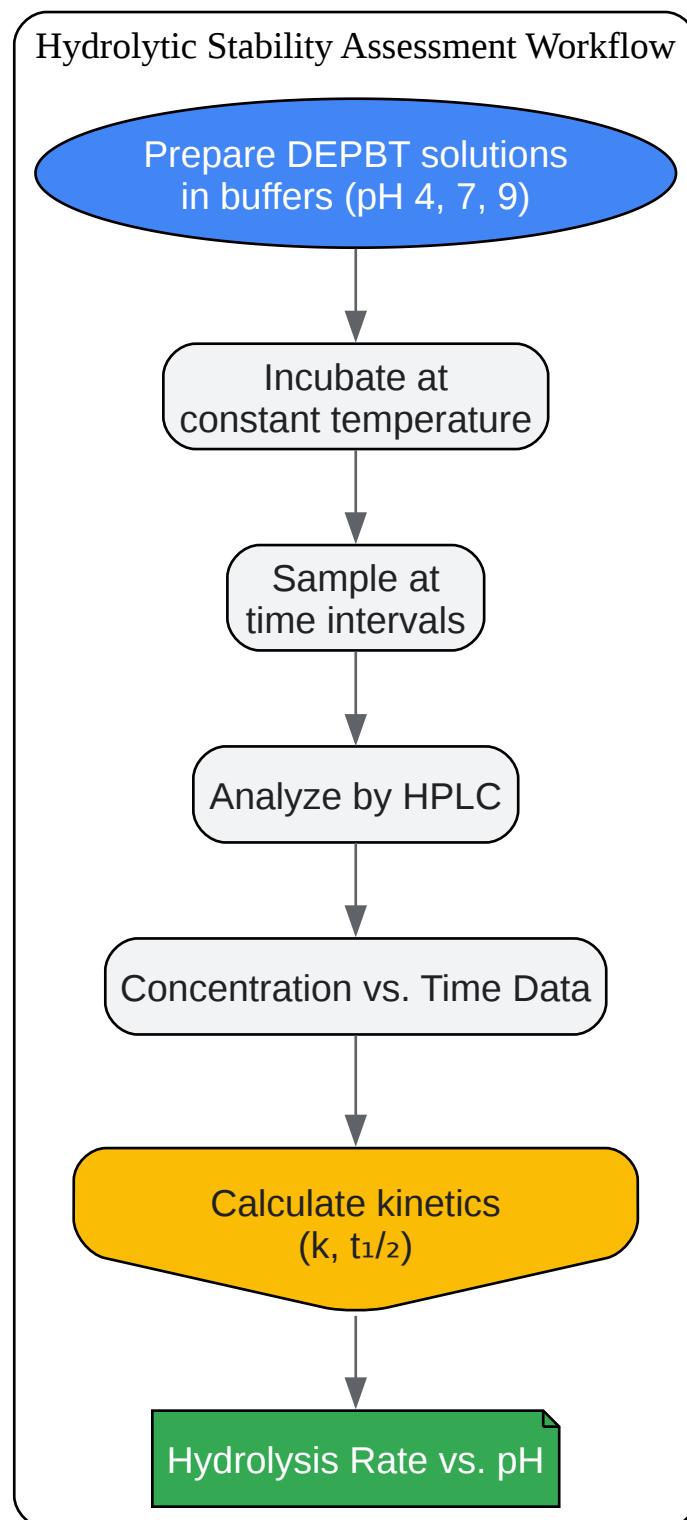
Hydrolytic Stability Assessment

Objective: To evaluate the stability of DEPBT in aqueous solutions at different pH values.

Methodology:

- Prepare buffer solutions at various pH levels (e.g., pH 4, 7, and 9).
- Prepare a stock solution of DEPBT in a water-miscible organic solvent (e.g., acetonitrile).

- Add a small aliquot of the DEPBT stock solution to each buffer solution to achieve a final concentration suitable for HPLC analysis, ensuring the organic solvent content is low (e.g., <5%) to minimize its effect on the hydrolysis rate.
- Incubate the solutions at a constant temperature (e.g., 25°C or 40°C).
- At specified time intervals (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot from each solution.
- Immediately quench the reaction by diluting the aliquot with a suitable mobile phase and analyze by a validated stability-indicating HPLC method to determine the remaining concentration of DEPBT.
- Plot the concentration of DEPBT versus time for each pH to determine the degradation kinetics and calculate the rate constant (k) and half-life ($t_{1/2}$).



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Caption: Workflow for assessing the hydrolytic stability of DEPBT.

Solubility Determination

Objective: To quantitatively determine the solubility of DEPBT in various organic solvents.

Methodology (Shake-Flask Method):

- Add an excess amount of DEPBT to a known volume of the selected solvent (e.g., DMF, THF, CH_2Cl_2) in a sealed vial.
- Agitate the vial at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the suspension to settle.
- Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred.
- Dilute the supernatant with a suitable solvent and analyze the concentration of DEPBT using a validated analytical method (e.g., HPLC-UV).
- Calculate the solubility in units such as mg/mL or g/100 mL.

Conclusion

DEPBT is a robust and stable peptide coupling reagent, a feature that contributes to its reliable performance in synthesis. It exhibits good thermal stability and is soluble in a range of organic solvents commonly used in peptide chemistry. While it is susceptible to hydrolysis, understanding its stability profile allows for the implementation of appropriate handling and reaction conditions to maximize its efficacy. The experimental protocols outlined in this guide provide a framework for researchers to further investigate and confirm the stability and solubility parameters of DEPBT for their specific applications.

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References

- 1. peptide.com [peptide.com]
- 2. DEPBT - Wikipedia [en.wikipedia.org]
- 3. DEPBT as an efficient coupling reagent for amide bond formation with remarkable resistance to racemization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Differential Scanning Calorimetry — A Method for Assessing the Thermal Stability and Conformation of Protein Antigen - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Thermal Stability Assessment of Peptide Coupling Reagents Commonly Used in Pharmaceutical Manufacturing | CoLab [colab.ws]
- 6. engineering.purdue.edu [engineering.purdue.edu]
- 7. scilit.com [scilit.com]
- 8. Influence of pH on hydrolytic decomposition of diethylpropion hydrochloride: stability studies on drug substance and tablets using high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. bachem.com [bachem.com]
- 10. luxembourg-bio.com [luxembourg-bio.com]
- 11. luxembourg-bio.com [luxembourg-bio.com]
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